

Introduction: Core Properties and Nomenclature

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Amino-4-bromophenol

Cat. No.: B174537

[Get Quote](#)

4-Bromo-3-aminophenol (CAS No: 100367-37-1) is a substituted aromatic compound of significant interest in the fields of medicinal chemistry and drug development.^[1] While commonly referred to as **3-Amino-4-bromophenol**, its systematic IUPAC name is 4-Bromo-3-aminophenol.^{[2][3]} Its molecular structure incorporates a phenol ring substituted with both an amino (-NH₂) group and a bromine (-Br) atom, making it a versatile chemical intermediate.^[1] The reactive nature of these functional groups allows the molecule to serve as a critical building block in the synthesis of complex organic frameworks, particularly active pharmaceutical ingredients (APIs) and novel drug candidates.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis protocols, applications, and safety considerations for researchers and drug development professionals.

Physicochemical and Computed Properties

The quantitative properties of 4-Bromo-3-aminophenol are essential for its application in synthetic chemistry. The data, compiled from various chemical databases, are summarized below.

Property	Value	Reference
IUPAC Name	4-Bromo-3-aminophenol	[2]
Synonyms	3-Amino-4-bromophenol, 2-Bromo-5-hydroxyaniline	[2]
CAS Number	100367-37-1	[1][2][3]
Molecular Formula	C ₆ H ₆ BrNO	[2][3]
Molecular Weight	188.02 g/mol	[1][2]
Boiling Point	300.1 °C at 760 mmHg	[4]
Density	1.768 g/cm ³	[4]
Flash Point	135.3 °C	[4]
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	2	[2]
XLogP3	1.8	[2]
Topological Polar Surface Area	46.3 Å ²	[2]

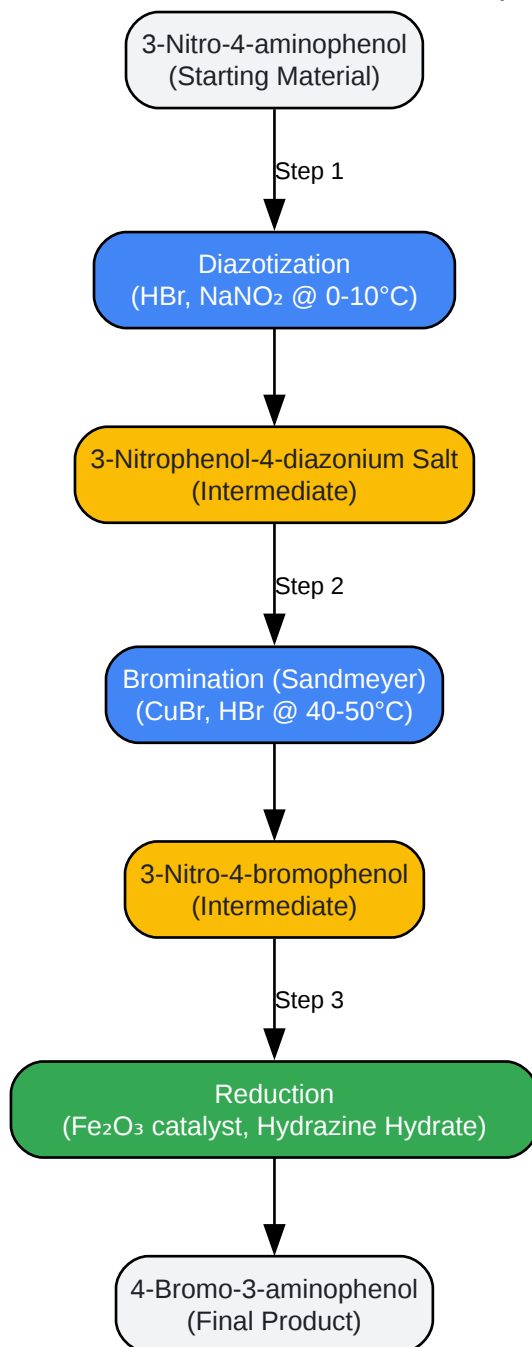
Synthesis and Experimental Protocols

The synthesis of 4-Bromo-3-aminophenol is a multi-step process that typically begins with a substituted nitrophenol.[5][6] A common and scalable method involves the diazotization of 3-nitro-4-aminophenol, followed by a Sandmeyer-type bromination, and concluding with the reduction of the nitro group.[5][6]

Synthesis Workflow Diagram

The following diagram illustrates the key transformations in the synthesis of 4-Bromo-3-aminophenol from 3-nitro-4-aminophenol.

Synthesis Workflow: 4-Bromo-3-aminophenol

[Click to download full resolution via product page](#)

Caption: A three-step synthesis pathway for 4-Bromo-3-aminophenol.

Experimental Protocol

The following protocol is a representative synthesis based on patented methodologies.[5][6]

Step 1: Diazotization Reaction

- Dissolve the starting material, 3-nitro-4-aminophenol, in a 40-48% hydrobromic acid solution (mass ratio of 1:4 to 1:8).[\[5\]](#)
- Cool the mixture to a temperature between 0-10°C using an ice bath.[\[5\]](#)
- Slowly add an aqueous solution of sodium nitrite (NaNO_2) dropwise to the mixture. The molar ratio of 3-nitro-4-aminophenol to sodium nitrite should be approximately 1:1.0-1.2.[\[5\]](#)
- Maintain the reaction temperature at 0-10°C and continue stirring for 1-3 hours to yield an aqueous solution of the 3-nitrophenol-4-diazonium salt intermediate.[\[5\]](#)

Step 2: Bromination Reaction (Sandmeyer Reaction)

- Prepare a solution of cuprous bromide (CuBr) in aqueous hydrobromic acid.[\[5\]](#)[\[6\]](#)
- Add the diazonium salt solution from Step 1 dropwise into the cuprous bromide solution while stirring.[\[5\]](#)[\[6\]](#)
- Heat the mixture to 40-50°C and maintain the reaction for 1-2 hours.[\[5\]](#)[\[6\]](#)
- Cool the reaction mixture to 20-25°C to allow for the crystallization of the product.[\[6\]](#)
- Isolate the solid 3-nitro-4-bromophenol via filtration.[\[5\]](#)[\[6\]](#)

Step 3: Reduction Reaction

- Dissolve the 3-nitro-4-bromophenol solid from Step 2 in ethanol (mass ratio of 1:4 to 1:8).[\[5\]](#)
- Add a catalyst, such as iron oxide (Fe_2O_3).[\[1\]](#)[\[5\]](#)
- Heat the mixture to a temperature between 50-100°C.[\[5\]](#)[\[6\]](#)
- Add an 80% aqueous solution of hydrazine hydrate to the heated mixture. The molar ratio of 3-nitro-4-bromophenol to hydrazine hydrate should be between 1:2.5 and 1:3.0.[\[5\]](#)

- Allow the reaction to proceed for 2-5 hours to yield the final product, 4-Bromo-3-aminophenol.[5][6]
- The final product can be purified using standard techniques such as recrystallization or column chromatography.

Applications in Research and Drug Development

4-Bromo-3-aminophenol is a valuable building block in pharmaceutical synthesis due to its trifunctional nature (amine, hydroxyl, and bromo groups).[1]

- **Pharmaceutical Intermediate:** It serves as a key precursor for synthesizing more complex molecules and APIs.[1] Its structure allows for a variety of chemical transformations, including nucleophilic and electrophilic substitutions and cross-coupling reactions, enabling the construction of diverse molecular architectures.
- **Protein Degradator Building Blocks:** The compound is recognized as a building block for protein degraders, a class of molecules designed to remove specific disease-causing proteins.[7]
- **Oncology Research:** Aminophenol derivatives, in general, are important precursors in the development of oncology drugs. For example, para-aminophenol is a key starting material for Cabozantinib, a tyrosine kinase inhibitor. The unique substitution pattern of 4-Bromo-3-aminophenol makes it a candidate for creating novel compounds targeting cancer-related pathways.
- **Antimicrobial Research:** Schiff bases derived from 4-aminophenol have demonstrated moderate to strong antimicrobial activities against both Gram-positive and Gram-negative bacteria, suggesting potential applications in the development of new anti-infective agents.[8]

Safety and Handling

According to safety data sheets, 4-Bromo-3-aminophenol is classified as a hazardous substance and requires careful handling.[9][10]

- **Hazards Identification:**

- Harmful if swallowed (Acute toxicity, Oral, Category 4).[9]
- Causes skin irritation (Category 2).[9]
- May cause an allergic skin reaction.[11]
- Causes serious eye irritation.[12]
- Toxic to aquatic life.[9][12]
- Precautionary Measures:
 - Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[9][10]
 - Handling: Avoid breathing dust. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area.[9][12]
 - Storage: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[12][13]
 - Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Amino-4-bromophenol|Pharmaceutical Intermediate [benchchem.com]
- 2. 3-Amino-4-bromophenol | C₆H₆BrNO | CID 24721534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-amino-4-bromophenol | 100367-37-1 | Buy Now [molport.com]
- 4. 4-Bromo-3-aminophenol, CAS No. 100367-37-1 - iChemical [ichemical.com]

- 5. CN102060717A - The synthetic method of 3-amino-4-bromophenol - Google Patents [patents.google.com]
- 6. CN102060717B - The synthetic method of the bromophenol of 3 amino 4 - Google Patents [patents.google.com]
- 7. calpaclab.com [calpaclab.com]
- 8. Synthesis, Characterization, Biological Evaluation and DNA Interaction Studies of 4-Aminophenol Derivatives: Theoretical and Experimental Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 9. cochise.edu [cochise.edu]
- 10. 3-AMINO-4-BROMOPHENOL - Safety Data Sheet [chemicalbook.com]
- 11. 4-Amino-3-bromophenol | C₆H₆BrNO | CID 15713940 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Introduction: Core Properties and Nomenclature]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174537#iupac-name-for-3-amino-4-bromophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com